

Le Chatelier's principle applied to Nitrosyl bromide synthesis

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Compound of Interest

Compound Name: Nitrosyl bromide

Cat. No.: B14713873

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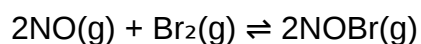
Technical Support Center: Nitrosyl Bromide Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **Nitrosyl bromide** (NOBr).

Frequently Asked Questions (FAQs)

Q1: What is the principle reaction for the synthesis of **Nitrosyl bromide**?

A1: The synthesis of **Nitrosyl bromide** is based on the reversible gas-phase reaction between nitric oxide (NO) and bromine (Br₂). The equilibrium reaction is as follows:



This reaction is exothermic in the forward direction (synthesis of NOBr).

Q2: How does Le Chatelier's principle apply to this synthesis?

A2: Le Chatelier's principle is crucial for optimizing the yield of **Nitrosyl bromide**. The principle states that if a change of condition is applied to a system in equilibrium, the system will shift in a direction that relieves the stress. For NOBr synthesis:

- **Pressure:** The forward reaction results in a decrease in the number of moles of gas (from 3 moles of reactants to 2 moles of product). Therefore, increasing the pressure will shift the equilibrium to the right, favoring the formation of NOBr.^[1]
- **Temperature:** Since the forward reaction is exothermic, decreasing the temperature will shift the equilibrium to the right, favoring the formation of NOBr. However, a compromise must be made as lower temperatures can decrease the reaction rate.
- **Concentration:** Increasing the concentration of the reactants (NO or Br₂) will shift the equilibrium to the right, increasing the yield of NOBr. Conversely, removing NOBr from the reaction mixture will also drive the reaction forward.

Q3: What are the main safety precautions when handling the reagents and product?

A3: Safety is paramount when working with **Nitrosyl bromide** and its precursors.

- **Nitric Oxide (NO):** A toxic gas that can cause severe respiratory irritation and methemoglobinemia.^[2] It is also a strong oxidizer.^[2]
- **Bromine (Br₂):** A highly corrosive and toxic liquid with fumes that are harmful upon inhalation.
- **Nitrosyl Bromide (NOBr):** A red gas that is prone to photodissociation, breaking down into toxic nitric oxide and bromine.^[3] It is also corrosive and should be handled with care. All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Low Yield of Nitrosyl Bromide	Equilibrium not optimized: Incorrect temperature or pressure conditions.	Optimize Reaction Conditions: - Increase Pressure: According to Le Chatelier's principle, higher pressure favors the formation of NOBr due to a reduction in the number of gas moles. ^[1] - Decrease Temperature: As the reaction is exothermic, a lower temperature will shift the equilibrium towards the product. However, be mindful of the reaction rate.
Incorrect Stoichiometry: The ratio of nitric oxide to bromine is not optimal.	Adjust Reactant Concentrations: - Ensure a stoichiometric excess of one reactant (typically the less expensive one) to drive the reaction forward.	
Photodissociation: Exposure of the product to light can cause it to decompose back into reactants. ^[3]	Protect from Light: - Conduct the reaction in a darkened environment or use amber-colored glassware.	
Reaction Appears to Stall	Equilibrium has been reached: The rates of the forward and reverse reactions are equal.	Shift the Equilibrium: - Remove Product: If possible, condense and remove NOBr from the gas phase to drive the forward reaction. - Increase Reactant Concentration: Introduce more NO or Br ₂ into the reaction vessel.
Low Reaction Rate: The temperature may be too low for	Increase Temperature: - While this will shift the equilibrium slightly to the left, it can	

the reaction to proceed at a reasonable speed.

significantly increase the rate at which equilibrium is reached. A balance between yield and rate is necessary.

Inconsistent Results

Leaks in the system: For a gas-phase reaction, leaks can alter the partial pressures of reactants and products.

Check for Leaks: - Ensure all connections in the reaction setup are secure. Use a leak detector if necessary.

Impure Reactants:
Contaminants in the nitric oxide or bromine can interfere with the reaction.

Purify Reactants: - Use high-purity nitric oxide and bromine. Purify the gases if necessary.

Data Presentation

Table 1: Equilibrium Constants for **Nitrosyl Bromide** Synthesis ($2\text{NO}(\text{g}) + \text{Br}_2(\text{g}) \rightleftharpoons 2\text{NOBr}(\text{g})$)

Temperature (K)	K _c	K _p	Reference
298 (25 °C)	1.9	-	[4]
373 (100 °C)	0.0168 (for decomposition)	-	[5]
1000	1.3×10^{-2}	-	[1]

Note: The equilibrium constant for the decomposition reaction ($2\text{NOBr}(\text{g}) \rightleftharpoons 2\text{NO}(\text{g}) + \text{Br}_2(\text{g})$) is the reciprocal of the K for the synthesis reaction.

Experimental Protocols

Key Experiment: Gas-Phase Synthesis of **Nitrosyl Bromide**

Objective: To synthesize **Nitrosyl bromide** from nitric oxide and bromine gas and demonstrate the effect of pressure on the equilibrium position.

Materials:

- Lecture bottles of nitric oxide (NO) and bromine (Br₂)
- A gas-tight syringe
- A glass reaction vessel of known volume with pressure gauge and valves
- Vacuum line
- Spectrophotometer (optional, for monitoring NOBr concentration)

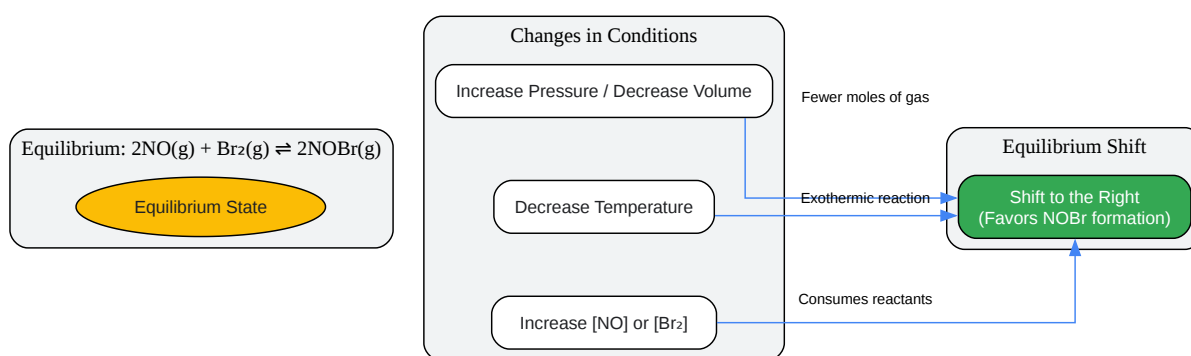
Methodology:

- System Preparation:
 - Ensure the glass reaction vessel is clean and dry.
 - Assemble the reaction vessel with the pressure gauge and valves.
 - Evacuate the reaction vessel using the vacuum line.
- Introduction of Reactants:
 - Introduce a known partial pressure of nitric oxide into the evacuated vessel. Record the pressure.
 - Introduce a known partial pressure of bromine gas into the vessel. The total pressure will increase. The stoichiometry of 2 moles of NO to 1 mole of Br₂ should be aimed for.
- Reaction and Equilibration:
 - Allow the reaction mixture to equilibrate at a constant temperature. The total pressure in the vessel will decrease as the reaction proceeds to form NOBr (3 moles of reactants form 2 moles of product).
 - Monitor the pressure until it becomes constant, indicating that equilibrium has been reached.
- Application of Le Chatelier's Principle (Pressure Change):

- Once equilibrium is established, decrease the volume of the reaction vessel (e.g., using a piston if the vessel is so equipped) or introduce an inert gas to increase the total pressure.
 - Observe the change in the system. According to Le Chatelier's principle, the equilibrium will shift to the right, favoring the formation of more NOBr, which will be indicated by a further, albeit smaller, decrease in partial pressures of reactants relative to the product.
 - Alternatively, increase the volume of the vessel to decrease the pressure. The equilibrium will shift to the left, favoring the decomposition of NOBr.
- Analysis (Optional):
 - If a spectrophotometer is available, the concentration of the reddish-brown NOBr gas can be monitored to quantify the shift in equilibrium.

Visualizations

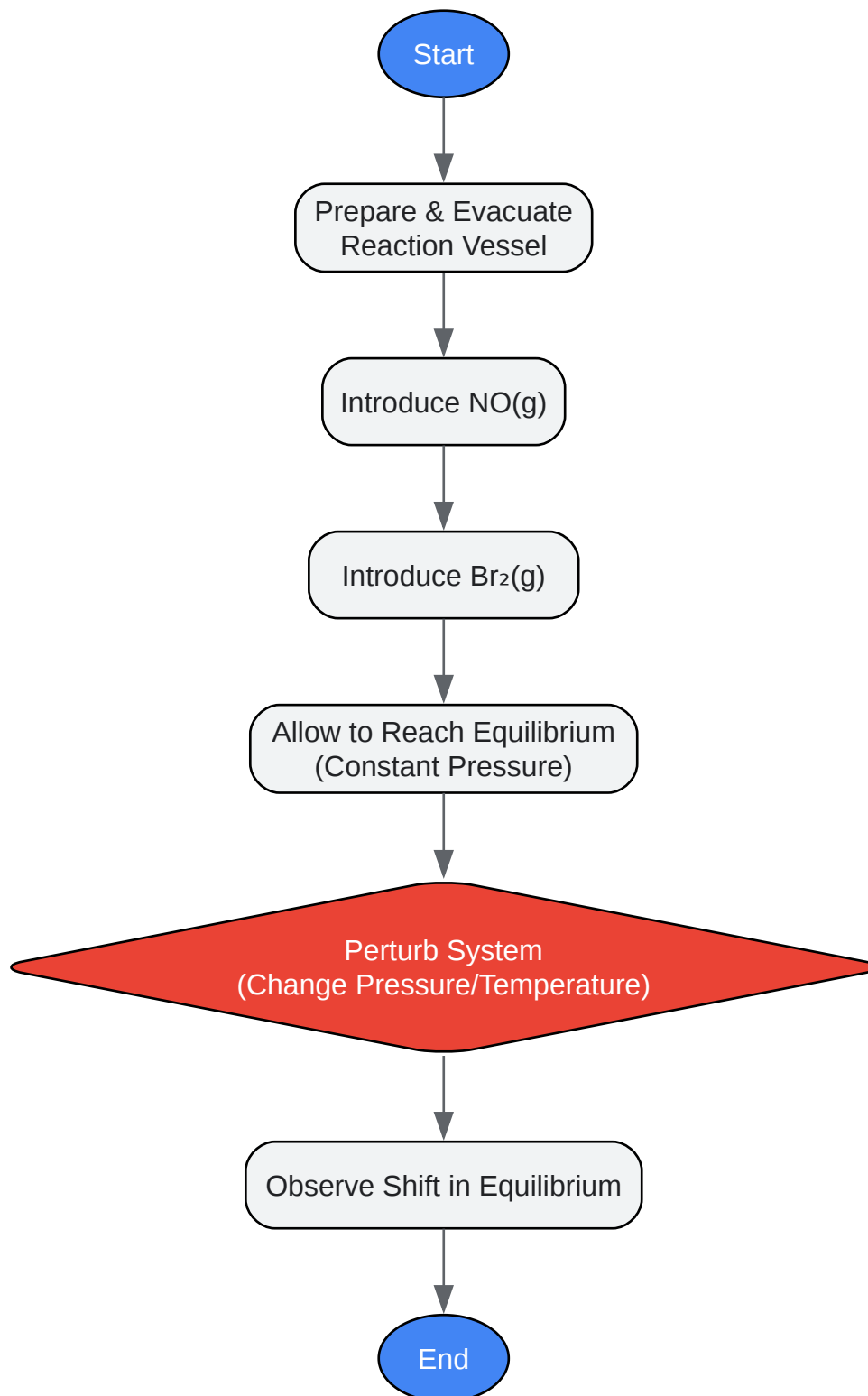
Le Chatelier's Principle in NOBr Synthesis



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Caption: Application of Le Chatelier's principle to optimize **Nitrosyl bromide** synthesis.

Experimental Workflow for NOBr Synthesis



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Caption: A simplified workflow for the gas-phase synthesis of **Nitrosyl bromide**.

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